

# Application Notes and Protocols for Uzansertib (INCB053914) Stock Solution Preparation in DMSO

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## Compound of Interest

Compound Name: Uzansertib

Cat. No.: B608087

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## Introduction

**Uzansertib** (also known as INCB053914) is a potent, orally active, and ATP-competitive pan-PIM kinase inhibitor.[1][2][3] It demonstrates significant activity against all three PIM kinase isoforms (PIM1, PIM2, and PIM3), which are key serine/threonine kinases involved in cell survival and proliferation pathways.[4][5] Overexpression of PIM kinases is implicated in various hematologic malignancies, making **Uzansertib** a compound of interest for cancer research and drug development.[4][5] Proper preparation of stock solutions is critical for accurate and reproducible experimental results. This document provides detailed protocols for the preparation of **Uzansertib** stock solutions in Dimethyl Sulfoxide (DMSO).

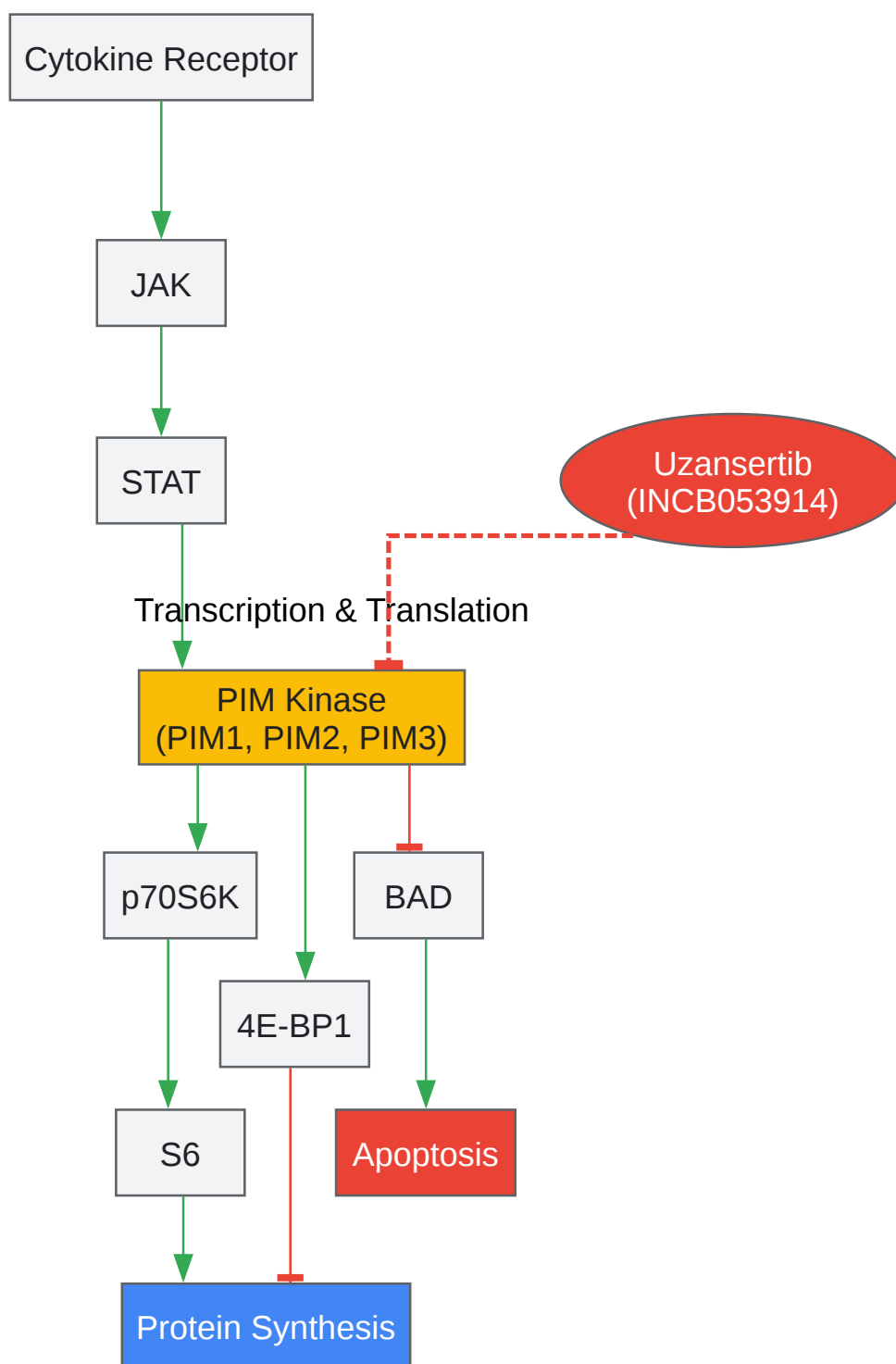
## Physicochemical and Solubility Data

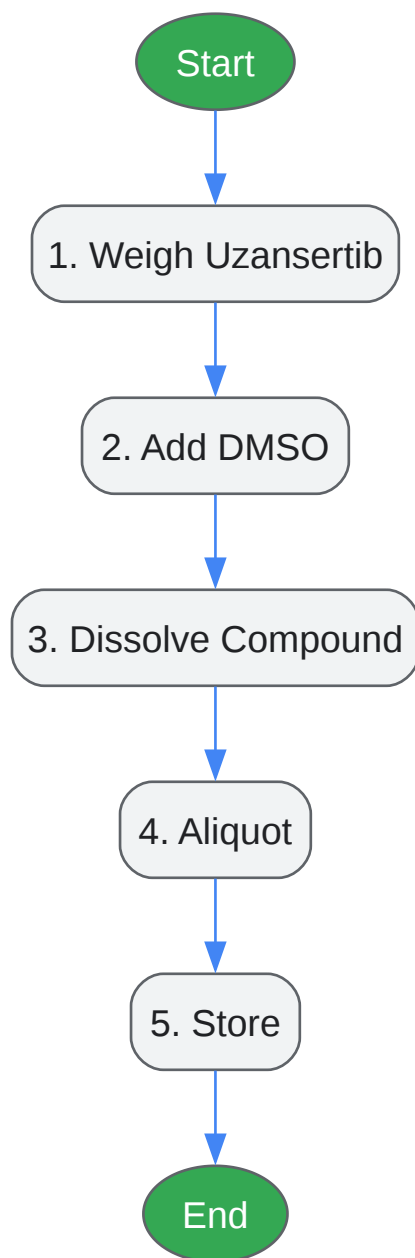
**Uzansertib** is available as a free base and as a phosphate salt. It is important to note the specific form of the compound as solubility can differ. The data presented below is crucial for preparing accurate stock solutions.

Property	Uzansertib (Free Base)	Uzansertib Phosphate
Molecular Formula	C <sub>26</sub> H <sub>26</sub> F <sub>3</sub> N <sub>5</sub> O <sub>3</sub>	C <sub>26</sub> H <sub>29</sub> F <sub>3</sub> N <sub>5</sub> O <sub>7</sub> P
Molecular Weight	513.51 g/mol [1]	611.51 g/mol [6][7]
Appearance	White to off-white solid[1]	White to off-white solid[8]
Solubility in DMSO	100 mg/mL (194.74 mM)[1]	5 mg/mL (8.18 mM) to 18 mg/mL (29.44 mM)[6][8][9]
Solubility Notes	May require sonication.[1] Use of newly opened, anhydrous DMSO is recommended as it is hygroscopic.[1]	Requires sonication and/or warming to fully dissolve.[6][9]

## Mechanism of Action: PIM Kinase Inhibition

**Uzansertib** functions by inhibiting the kinase activity of PIM1, PIM2, and PIM3, with IC<sub>50</sub> values of 0.24 nM, 30 nM, and 0.12 nM, respectively.[1][2][7] PIM kinases are downstream effectors of various signaling pathways, including the JAK/STAT pathway.[4][5] By inhibiting PIM kinases, **Uzansertib** prevents the phosphorylation of numerous downstream substrates that are critical for cell cycle progression, protein synthesis, and the inhibition of apoptosis.[1][4] Key downstream targets include BAD, p70S6K, S6, and 4E-BP1.[1][3] Inhibition of these pathways ultimately leads to anti-proliferative effects in various hematologic tumor cell lines.[1]





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- To cite this document: BenchChem. [Application Notes and Protocols for Uzansertib (INCB053914) Stock Solution Preparation in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608087#uzansertib-incb053914-stock-solution-preparation-in-dmsol]

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